

# Application Notes and Protocols for Enzymatic Hydrolysis in Vitamin B Complex Quantification

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## Compound of Interest

Compound Name: Vitamin B Complex

Cat. No.: B1173480

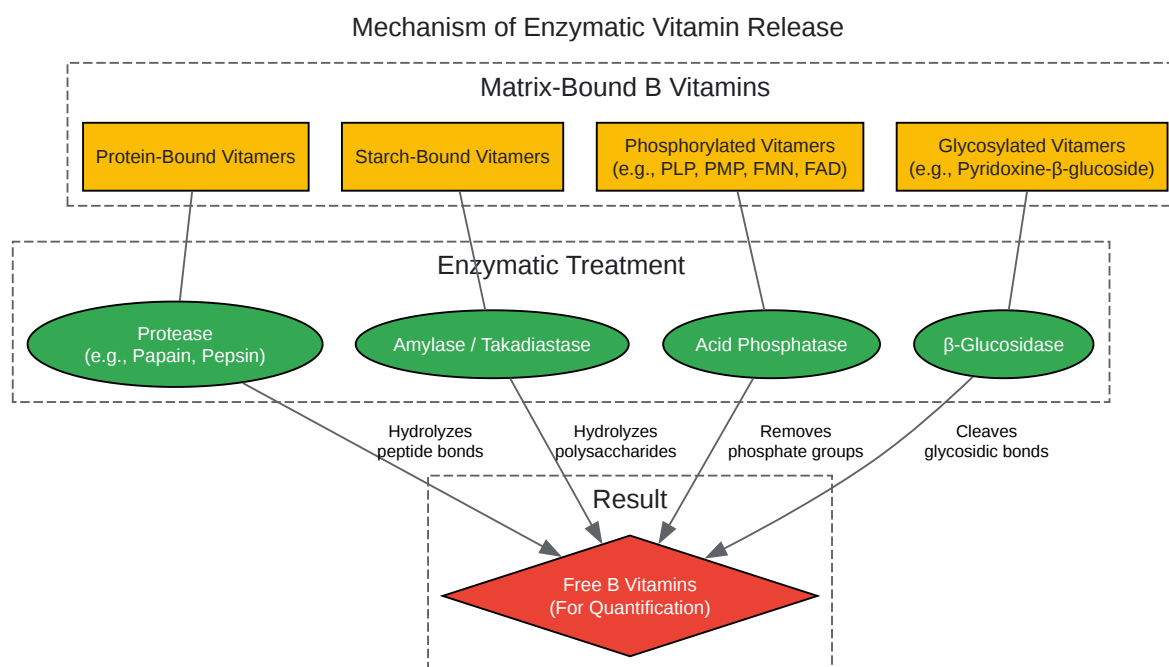
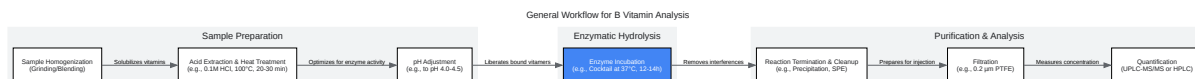
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## Introduction

The accurate quantification of B-group vitamins in food is crucial for nutritional labeling, quality control, and dietary assessment. However, the complex nature of food matrices presents a significant analytical challenge. B vitamins often exist in various forms (vitamers), which can be bound to proteins, carbohydrates, or phosphorylated, making them inaccessible for direct analysis.[1] Enzymatic hydrolysis is a critical sample preparation step that utilizes specific enzymes to break down these complex matrices and liberate the free forms of the vitamins, ensuring a more accurate and comprehensive measurement.[2][3] This document provides detailed protocols and data for the application of enzymatic hydrolysis in the analysis of the **vitamin B complex** in diverse food products.

## General Experimental Workflow

The quantification of B vitamins post-hydrolysis typically follows a multi-step procedure, from sample preparation to instrumental analysis. The general workflow involves an initial acid extraction to solubilize the vitamins, followed by enzymatic treatment to release bound forms, a clean-up step to remove interfering substances, and finally, quantification using chromatographic or microbiological methods.



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## References

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